

# Personal protective equipment for handling tert-Butyl isonicotinate

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## Compound of Interest

Compound Name: *tert-Butyl isonicotinate*

Cat. No.: B3156047

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## Essential Safety and Handling Guide for tert-Butyl Isonicotinate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **tert-Butyl isonicotinate**. Adherence to these guidelines is critical for ensuring personal safety and maintaining a secure laboratory environment.

## Hazard Identification and Safety Summary

**Tert-Butyl isonicotinate** is classified as an irritant. It can cause skin and eye irritation and may lead to respiratory irritation. It is crucial to handle this chemical with appropriate care and the personal protective equipment (PPE) outlined below.

Hazard Classification:

| Hazard Class  | GHS Pictogram   | Description |
|---|---|-------------|
| Acute Toxicity, Oral (Category 4)   | Harmful if swallowed.                                 |             |
| Skin Irritation (Category 2)  | Causes skin irritation. <a href="#">[1]</a>           |             |
| Eye Irritation (Category 2A)  | Causes serious eye irritation.<br><a href="#">[1]</a> |             |
| Specific Target Organ Toxicity – Single Exposure (Category 3), Respiratory System | May cause respiratory irritation. <a href="#">[1]</a> |             |

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure and ensure personal safety when handling **tert-Butyl isonicotinate**.

| PPE Category             | Specifications   | Rationale  |
|--------------------------|--|--|
| Eye and Face Protection  | Chemical splash goggles conforming to EN 166 (EU) or NIOSH (US) standards.   | Protects against splashes that can cause serious eye irritation.                     |
| Hand Protection          | Butyl rubber or Nitrile rubber gloves. A definitive glove compatibility for tert-Butyl isonicotinate is not readily available. However, based on its chemical structure, Butyl or Nitrile rubber are recommended. Always inspect gloves for degradation or punctures before use. | Provides a barrier against skin contact, which can cause irritation.                 |
| Skin and Body Protection | A flame-resistant lab coat or a 100% cotton lab coat worn over personal clothing. Wear closed-toe shoes and long pants.  | Protects skin from potential splashes and contact with the chemical.                 |
| Respiratory Protection   | All work should be conducted in a certified chemical fume hood.  | Minimizes the risk of inhaling vapors, which can cause respiratory tract irritation. |

## Operational Workflow for Safe Handling

A systematic approach is crucial for the safe handling of **tert-Butyl isonicotinate**, from preparation to disposal.

## Preparation

Verify fume hood functionality

Ensure clear access to eyewash station and safety shower

Assemble all necessary equipment and reagents

Prepare a designated, labeled hazardous waste container

## Handling

Don all required PPE

Conduct all manipulations within the fume hood

Keep container tightly closed when not in use

## Post-Handling

Decontaminate all work surfaces and equipment

Carefully remove and dispose of contaminated PPE in hazardous waste

Wash hands and forearms thoroughly

### Waste Collection

Segregate chemical waste and contaminated PPE



Label containers with 'Hazardous Waste' and chemical name

### Storage

Store in a designated, secure, and well-ventilated area

### Disposal

Contact EHS for waste pickup



Maintain disposal records as required

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## References

- 1. tert-Butyl isonicotinate | C<sub>10</sub>H<sub>13</sub>NO<sub>2</sub> | CID 21219557 - PubChem  
[pubchem.ncbi.nlm.nih.gov]

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